Benchmarking the Efficiency of Formamidinium-Based Perovskite Solar Cells: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

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In the rapidly evolving field of photovoltaics, formamidinium-based perovskite solar cells (PSCs) have emerged as a frontrunner, demonstrating high power conversion efficiencies (PCEs) and improved thermal stability compared to their predecessors. This guide provides an objective comparison of formamidinium lead iodide ($FAPbI_3$)-based PSCs against other common perovskite alternatives, supported by experimental data and detailed protocols to aid in research and development.

Performance Comparison of Perovskite Solar Cell Compositions

Formamidinium (FA^+) based perovskites offer a more ideal bandgap and greater thermal stability compared to the more traditional methylammonium (MA^+) based perovskites.[1][2] The narrower bandgap of approximately 1.48 eV in $FAPbI_3$ allows for broader absorption of the solar spectrum, contributing to higher potential efficiencies.[1][3] However, the fabrication of stable $FAPbI_3$ films can be challenging due to potential phase instability at room temperature. [3] To address this, mixed-cation approaches, often incorporating cesium (Cs^+), have been developed to enhance stability.[4][5]

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Perovskite Type	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (V_oc)	Short-Circuit Current Density (J_sc)	Fill Factor (FF)	Stability Notes
Formamidinium (FAPbI$_3$)-based	23-26%[6][7][8]	~1.16 - 1.18 V[8]	~25.75 mA/cm²[8]	~78-83%[8]	Higher thermal stability than MAPbI$_3$. Can exhibit phase instability, which can be mitigated with additives or mixed-cation strategies.[3][9] Unpackaged devices have shown the ability to maintain 92% of their initial efficiency after 550 hours of operation.[8]
Methylammonium (MAPbI$_3$)-based	20-22%[1][2]	Lower than FAPbI$_3$	Lower than FAPbI$_3$	Lower than FAPbI$_3$	More susceptible to thermal degradation compared to FAPbI$_3$.[2]
Mixed-Cation (e.g., Cs-FA)	21-24%[4][5]	~1.13 V[10]	-	>80%[10]	Incorporation of Cs$^+$ enhances

| Lead-Free Alternatives (e.g., $CH_3NH_3SnI_3$) | Lower than lead-based, with theoretical efficiencies up to 33.46% [11] | - | - | - | Addresses toxicity concerns of lead-based perovskites, but efficiencies are currently lower and stability can be a challenge. [11][12] |

(continued from previous) phase stability of $FAPbI_3$.[4] Devices have demonstrated retaining over 90% of their initial PCE after 1000 hours of continuous illumination. [4]

Experimental Protocols

Reproducible and comparable results are crucial for benchmarking new perovskite compositions. The following sections outline standardized protocols for the fabrication and characterization of perovskite solar cells.

Fabrication of Formamidinium Lead Iodide ($FAPbI_3$) Perovskite Thin Films (Two-Step Sequential Method)

This method is widely used for depositing high-quality FAPbI$_3$ films.

- Substrate Preparation: Fluorine-doped tin oxide (FTO) coated glass substrates are cleaned sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone for 15 minutes before spin-coating.[13]

- PbI$_2$ Deposition: A solution of lead iodide (PbI$_2$) in N,N-dimethylformamide (DMF) (e.g., 0.46 g/mL) is spin-coated onto the prepared substrates. A typical spin-coating recipe is 3000 rpm for 30 seconds. The films are then annealed at 70°C for 10 minutes.[13]

- Formamidinium Iodide (FAI) Deposition: A solution of FAI in isopropanol (IPA) (e.g., 50 mg/mL) is spin-coated on top of the PbI$_2$ layer. A typical spin-coating recipe is 1500-2500 rpm for 15 seconds.[13]

- Annealing: The films are subsequently annealed at a higher temperature, for instance, 170°C for 10 minutes, to facilitate the conversion to the black α-phase of FAPbI$_3$.[13]

Power Conversion Efficiency (PCE) Measurement

PCE is the primary metric for solar cell performance.

- Light Source: A solar simulator with a light intensity of 100 mW/cm^2 (1 sun) is used. The light source should be calibrated using a certified reference cell.[14]

- Current-Voltage (I-V) Characterization: The current density-voltage (J-V) characteristics of the cell are measured using a source meter. The voltage is swept, and the corresponding current is recorded.[14]

- Hysteresis: Perovskite solar cells can exhibit hysteresis in their J-V curves. Therefore, it is important to perform both forward and reverse voltage sweeps and report the results from both.[15]

- Stabilized Power Output: To obtain a more accurate measure of the cell's performance, the stabilized power output should be measured by holding the cell at the maximum power point (MPP) and tracking its output over time.[15]

- Key Parameters Extraction: From the J-V curve, the following key parameters are extracted:

- Open-circuit voltage (V_oc): The voltage at which the current is zero.

- Short-circuit current density (J_sc): The current density at zero voltage.

- Fill Factor (FF): A measure of the "squareness" of the J-V curve, calculated as (J_mp * V_mp) / (J_sc * V_oc), where J_mp and V_mp are the current density and voltage at the maximum power point.

- Power Conversion Efficiency (PCE): Calculated as (J_sc * V_oc * FF) / P_in, where P_in is the incident power density of the light.
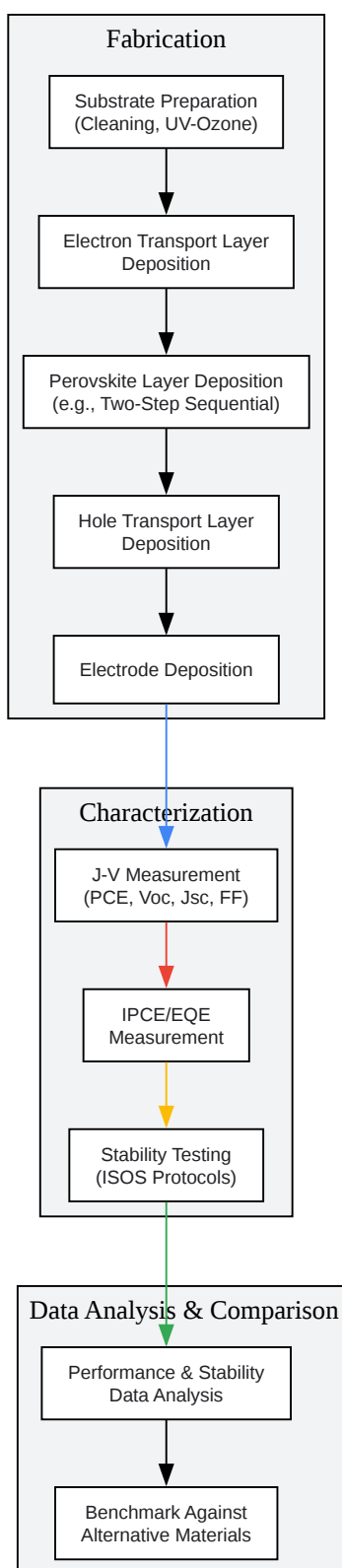
Stability Testing (ISOS Protocols)

The long-term stability of perovskite solar cells is a critical challenge. The International Summit on Organic Photovoltaic Stability (ISOS) has established a set of protocols for standardized stability testing.[16][17][18]

- ISOS-D (Dark Storage): Assesses stability in the absence of light at ambient or elevated temperatures.[17]

- ISOS-L (Light Soaking): Evaluates stability under constant illumination.[17]

- ISOS-T (Thermal Cycling): Simulates the effect of outdoor temperature fluctuations.[17]

- ISOS-LT (Combined Light and Temperature): A more realistic test combining light and thermal stress.[16]

- ISOS-O (Outdoor): Real-world testing under natural sunlight.[17]

During these tests, the key performance parameters of the cells are monitored over time to determine their degradation rate. A common metric is the T80 lifetime, which is the time it takes for the PCE to drop to 80% of its initial value.[17]

Visualizing the Benchmarking Workflow

The following diagram illustrates a typical experimental workflow for benchmarking the efficiency and stability of perovskite solar cells.

Fabrication

- Substrate Preparation
  (Cleaning, UV-Ozone)
- Electron Transport Layer
  Deposition
- Perovskite Layer Deposition
  (e.g., Two-Step Sequential)
- Hole Transport Layer
  Deposition
- Electrode Deposition

Characterization

- J-V Measurement
  (PCE, Voc, Jsc, FF)
- IPCE/EQE
  Measurement
- Stability Testing
  (ISOS Protocols)

Data Analysis & Comparison

- Performance & Stability
  Data Analysis
- Benchmark Against
  Alternative Materials

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Caption: Experimental workflow for perovskite solar cell benchmarking.

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References

- 1. benchchem.com [benchchem.com]

- 2. researchgate.net [researchgate.net]

- 3. benchchem.com [benchchem.com]

- 4. academic.oup.com [academic.oup.com]

- 5. Efficient Perovskite Solar Cells via Phenethylamine Iodide Cation-Modified Hole Transport Layer/Perovskite Interface - PMC [pmc.ncbi.nlm.nih.gov]

- 6. pv-magazine.com [pv-magazine.com]

- 7. innovationnewsnetwork.com [innovationnewsnetwork.com]

- 8. Inhibition of defect-induced α-to-δ phase transition for efficient and stable formamidinium perovskite solar cells - PMC [pmc.ncbi.nlm.nih.gov]

- 9. sciencedaily.com [sciencedaily.com]

- 10. Perovskite seeding growth of formamidinium-lead-iodide-based perovskites for efficient and stable solar cells - PMC [pmc.ncbi.nlm.nih.gov]

- 11. mdpi.com [mdpi.com]

- 12. mdpi.com [mdpi.com]

- 13. mdpi.com [mdpi.com]

- 14. m.youtube.com [m.youtube.com]

- 15. ossila.com [ossila.com]

- 16. ISOS Protocols for Perovskite Solar Cell Stability Testing | Fluxim — Fluxim [fluxim.com]

- 17. Perovskite Solar Cell Stability: Comprehensive Guide, Testing ISOS Protocols, and Tools for Long-Term Reliability — Fluxim [fluxim.com]

- 18. pubs.aip.org [pubs.aip.org]

- To cite this document: BenchChem. [Benchmarking the Efficiency of Formamidinium-Based Perovskite Solar Cells: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available

at: [https://www.benchchem.com/product/b031339#benchmarking-the-efficiency-of-formamidine-hydrochloride-based-perovskite-cells]

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